

The Hydrophilic Nature of 4-Acryloylmorpholine: A Technical Guide

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Compound of Interest

Compound Name: 4-Acryloylmorpholine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the hydrophilicity of **4-Acryloylmorpholine** (NAM), a versatile monomer increasingly recognized for its importance in the development of advanced biomaterials. Due to its unique molecular structure, NAM and its corresponding polymer, poly(**4-Acryloylmorpholine**) or poly(NAM), exhibit excellent water solubility and biocompatibility. These properties make it a critical component in the formulation of hydrogels, drug delivery systems, and biocompatible coatings. This document outlines the quantitative measures of NAM's hydrophilicity, details the experimental protocols for their determination, and explores the molecular basis and practical applications of this essential characteristic.

Quantitative Analysis of Hydrophilicity

The hydrophilicity of a compound can be quantified through several key parameters. The data for **4-Acryloylmorpholine** is summarized below, providing a clear profile of its hydrophilic character.

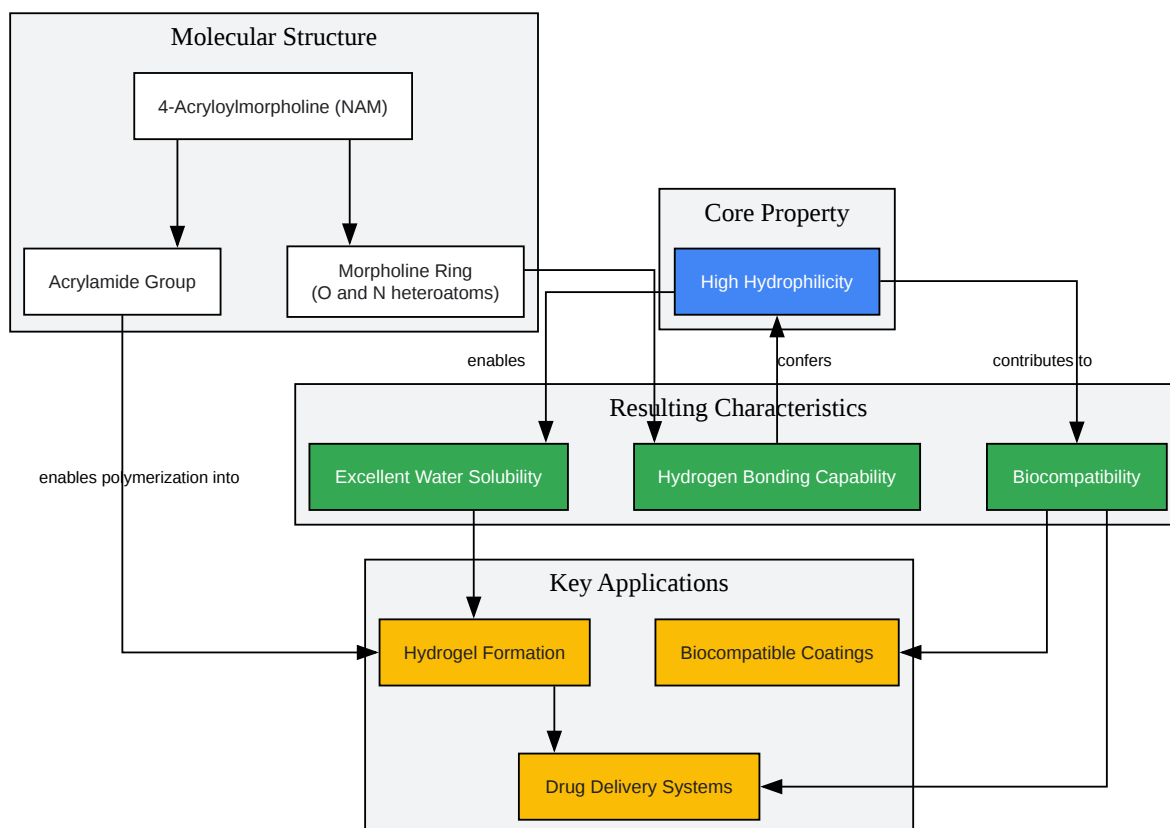
Parameter	Value	Description	Source(s)
Water Solubility	1000 g/L (at 20°C)	This indicates that NAM is completely miscible with water in essentially all proportions, highlighting its exceptional affinity for aqueous environments.	[1]
Partition Coefficient (LogP)	-0.46 (at 20.5-21°C)	The negative LogP value signifies that NAM preferentially partitions into the aqueous phase over an immiscible organic phase (n-octanol), confirming its hydrophilic nature.	[1]
Polymer Water Contact Angle	82.1° → 103.4°	This measurement was taken on poly(NAM) "brushes" grafted from a silicon surface. The contact angle unexpectedly increased with longer polymerization times (longer polymer chains), a phenomenon likely related to the specific dense brush conformation on the substrate rather than the intrinsic wettability	[2][3]

of a bulk hydrogel
surface.

Molecular Basis of Hydrophilicity

The pronounced hydrophilicity of **4-Acryloylmorpholine** is rooted in its molecular architecture. The presence of the morpholine ring is the primary contributing factor. This heterocyclic amine contains both an oxygen atom and a nitrogen atom, which can act as hydrogen bond acceptors, readily interacting with water molecules. This structural feature allows for extensive hydration, leading to the monomer's high water solubility and the water-swelling capabilities of its polymer, poly(NAM).

The diagram below illustrates the relationship between NAM's structure and its resulting properties and applications.



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Molecular structure to application pathway for NAM.

Experimental Protocols

Accurate determination of hydrophilicity relies on standardized experimental procedures. Below are detailed methodologies for two key measurements.

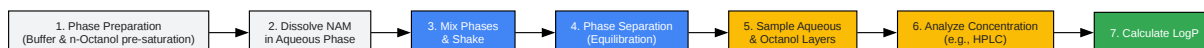
Protocol 1: Determination of Partition Coefficient (LogP) via Shake-Flask Method

This protocol is the standard method for experimentally determining the LogP value of a substance.

- Preparation of Phases:
 - Prepare a phosphate buffer solution at a specific pH (e.g., 7.4) to create the aqueous phase.
 - Saturate the buffer with n-octanol by mixing them vigorously and allowing the phases to separate.
 - Saturate n-octanol with the buffer solution in the same manner. This pre-saturation prevents volume changes during the experiment.
- Partitioning:
 - Accurately weigh a small amount of **4-Acryloylmorpholine** and dissolve it in the pre-saturated aqueous phase to create a stock solution of known concentration.
 - In a separatory funnel or vial, combine a precise volume of the NAM stock solution with a precise volume of the pre-saturated n-octanol.
 - Seal the container and shake it vigorously for a set period (e.g., 1-2 hours) at a constant temperature (e.g., 21°C) to allow for partitioning between the two phases.
 - Let the container stand undisturbed until the two phases have completely separated.
- Analysis:
 - Carefully extract an aliquot from both the aqueous and the n-octanol phases.
 - Determine the concentration of NAM in each aliquot using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

- Calculate the partition coefficient (P) as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.
- The LogP is then calculated as the base-10 logarithm of P.

The workflow for this protocol is visualized below.



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Workflow for LogP determination via the shake-flask method.

Protocol 2: Measurement of Equilibrium Swelling Ratio (ESR) of a Poly(NAM) Hydrogel

This protocol quantifies the water-holding capacity of a hydrogel, a direct consequence of its hydrophilicity.^{[1][4]}

- Sample Preparation:
 - Synthesize a poly(NAM) hydrogel using a suitable method (e.g., photopolymerization of NAM with a crosslinker).
 - Lyophilize (freeze-dry) the hydrogel sample to remove all water completely.
 - Accurately weigh the dry hydrogel sample to obtain its initial dry mass (m_d).
- Swelling:
 - Immerse the dried hydrogel in deionized water or a specific buffer solution (e.g., PBS, pH 7.4) at a constant temperature.
 - Allow the hydrogel to swell over time. To ensure equilibrium is reached, swelling should be monitored until the weight of the hydrogel remains constant over several measurements. This may take several hours.

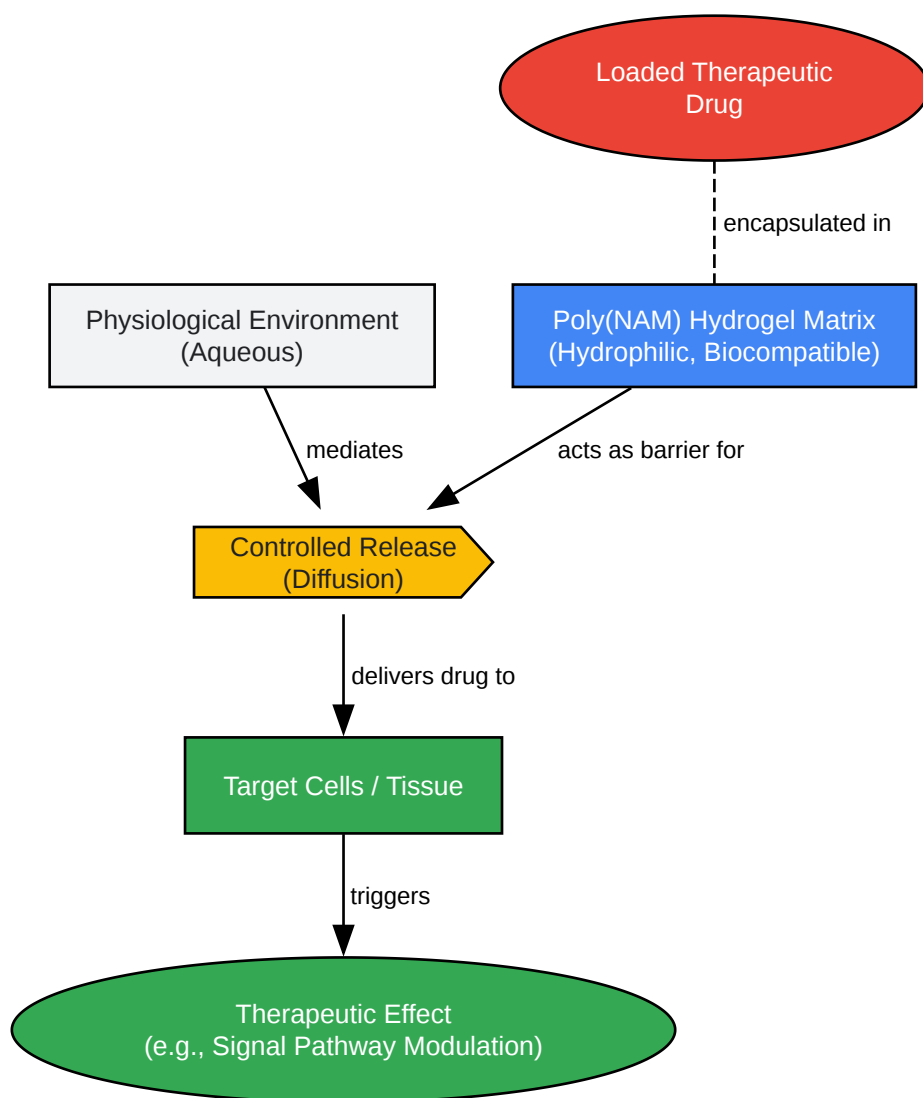
- Measurement:
 - At predetermined time intervals (or once at equilibrium), carefully remove the swollen hydrogel from the solution.
 - Gently blot the surface with a lint-free tissue (e.g., Kimwipe) to remove excess surface water without compressing the hydrogel.
 - Immediately weigh the swollen hydrogel to obtain its swollen mass (m_s).
- Calculation:
 - The Equilibrium Swelling Ratio (ESR) is calculated using the formula: $ESR = (m_s - m_d) / m_d$
 - The result can also be expressed as a percentage by multiplying by 100.

Role in Drug Delivery and Biocompatibility

The hydrophilicity of poly(NAM) is central to its application in drug development, particularly in creating controlled-release hydrogels. A hydrophilic poly(NAM) matrix is highly biocompatible, meaning it generally does not elicit a strong toxic or immunological response from the body.^[5]^[6] This allows it to serve as a benign scaffold or carrier for therapeutic agents.

When used as a drug delivery vehicle, the hydrogel acts as a physical barrier. The hydrophilic polymer network absorbs significant amounts of water, creating a porous, swollen structure. A loaded drug is then released from this matrix primarily through diffusion, a process governed by the mesh size of the polymer network and the interaction between the drug and the polymer. The hydrophilic nature of the hydrogel facilitates this process in an aqueous physiological environment.

The following diagram illustrates this conceptual relationship.



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Role of a hydrophilic poly(NAM) hydrogel in drug delivery.

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